

Essential Safety and Operational Guide for 1,1,2,2-Tetramethylcyclopropane

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Compound of Interest

Compound Name: 1,1,2,2-Tetramethylcyclopropane

Cat. No.: B1198135

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This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,1,2,2-Tetramethylcyclopropane**. The following procedures are designed to ensure safe laboratory operations and minimize risks associated with this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **1,1,2,2-Tetramethylcyclopropane** is presented below for easy reference.

Property	Value
CAS Number	4127-47-3[1]
Molecular Formula	C ₇ H ₁₄ [1][2][3][4][5]
Molecular Weight	98.19 g/mol [1][2][3][5]
Appearance	Colorless liquid[1][3][6]
Density	0.72 g/cm ³ [5]
Boiling Point	76 °C[5][7]
Refractive Index	1.40[1]
UN Number	3295[1][5][8]
Hazard Class	3[1][5]
Packing Group	II[1][5][8]

Hazard Identification and GHS Classification

1,1,2,2-Tetramethylcyclopropane is classified with the following hazards:

- Flammable liquids, Category 2: Highly flammable liquid and vapor (H225).[2][9]
- Acute toxicity, Oral, Category 3: Toxic if swallowed (H301).[2][9]
- Aspiration Hazard: May be fatal if swallowed and enters airways.[6]

Operational Plan: Handling and Storage

Adherence to the following step-by-step protocols is mandatory for the safe handling and storage of **1,1,2,2-Tetramethylcyclopropane**.

Personal Protective Equipment (PPE)

All personnel handling **1,1,2,2-Tetramethylcyclopropane** must wear the following appropriate personal protective equipment:

- Eye Protection: Chemical safety goggles and a face shield are essential to protect against splashes.[10][11][12]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[10][11][12] Always check the manufacturer's guidelines for chemical resistance.[10]
- Body Protection: A flame-resistant lab coat or chemical-protective apron should be worn over clothing that covers the legs.[11][13] Closed-toe shoes are mandatory.[13]
- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid the buildup of vapors.[13] If ventilation is inadequate, a respirator with appropriate filters may be required.[14]

Engineering Controls

- Ventilation: Always handle **1,1,2,2-Tetramethylcyclopropane** inside a certified chemical fume hood to minimize inhalation exposure.[13]
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, sparks, and any other potential ignition sources.[6][13] No smoking is permitted in the handling area.
- Static Discharge: To prevent ignition from static electricity, ensure that all metal equipment, containers, and receiving equipment are grounded and bonded.[6] Use non-sparking tools for all operations.[6]

Handling Procedures

- Preparation: Before starting work, ensure that a fire extinguisher (ABC type is generally suitable) is readily available.[13] Also, confirm the location and accessibility of the nearest safety shower and eyewash station.
- Dispensing: When transferring the liquid, do so in a well-ventilated area, preferably within a fume hood.[13] Keep the container tightly closed when not in use.[13]
- Heating: Never heat **1,1,2,2-Tetramethylcyclopropane** with an open flame.[13]

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[6]
- Location: Store in a designated flammable liquids storage cabinet.[13] Keep away from heat, sparks, and flame.[6]
- Incompatibilities: Store away from incompatible materials such as oxidizers.[11]

Disposal Plan

Proper disposal of **1,1,2,2-Tetramethylcyclopropane** and any contaminated materials is crucial to ensure environmental safety and regulatory compliance.

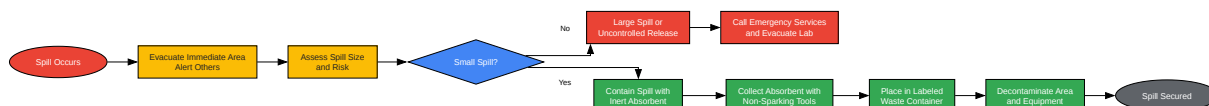
- Waste Collection: Collect waste **1,1,2,2-Tetramethylcyclopropane** and contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.
- Labeling: The waste container must be clearly labeled with the chemical name and associated hazards.
- Storage of Waste: Store the waste container in a cool, well-ventilated area, away from ignition sources, and within a secondary containment tray.
- Disposal: Dispose of the chemical waste through an approved hazardous waste disposal company, following all local, state, and federal regulations.[6] Do not dispose of it down the drain or in regular trash.

Emergency Procedures: Spill and Exposure

Immediate and appropriate response to spills and exposures is critical.

Spill Response Workflow

The following diagram illustrates the logical steps to take in the event of a **1,1,2,2-Tetramethylcyclopropane** spill.



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Caption: Workflow for handling a chemical spill.

First Aid Measures

- Skin Contact: Immediately take off all contaminated clothing.[6] Rinse the affected skin area with plenty of water for at least 15 minutes.[6] If skin irritation persists, seek medical attention.[6]
- Eye Contact: Immediately rinse eyes with plenty of water, also under the eyelids, for at least 15 minutes.[6] Get medical attention.[6]
- Inhalation: Move the person to fresh air.[6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6] Seek medical attention if symptoms occur.[6]
- Ingestion: Do NOT induce vomiting.[6] Immediately call a poison center or doctor.[6] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[6]

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